

In Focus: The Kinase Selectivity Profile of CEP-11981 Tosylate

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Compound of Interest

Compound Name: CEP-11981 tosylate

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For Researchers, Scientists, and Drug Development Professionals: A Comparative Guide to the Cross-Reactivity of the Mixed Lineage Kinase Inhibitor, CEP-11981.

CEP-11981 tosylate, whose active compound is CEP-1347, is a potent, ATP-competitive inhibitor of the Mixed Lineage Kinase (MLK) family.^{[1][2]} Developed initially for its neuroprotective properties in neurodegenerative diseases like Parkinson's, its mechanism centers on the inhibition of the c-Jun N-terminal Kinase (JNK) signaling pathway.^{[2][3][4][5]} While lauded for its high potency against the MLK family, a critical aspect for its application as a research tool and therapeutic candidate is its selectivity—its potential for off-target effects through cross-reactivity with other kinases.

This guide provides a comparative analysis of the kinase inhibition profile of CEP-1347, summarizing its activity against its primary targets and exploring available data on its broader selectivity. While a comprehensive public kinome scan profiling CEP-1347 against hundreds of kinases is not readily available, existing data confirms its potent and relatively specific inhibition of the MLK family.

Quantitative Analysis: Inhibitor Potency

The inhibitory activity of CEP-1347 has been quantified against its primary targets, the Mixed Lineage Kinases. The half-maximal inhibitory concentration (IC₅₀) values demonstrate potent inhibition in the low nanomolar range.

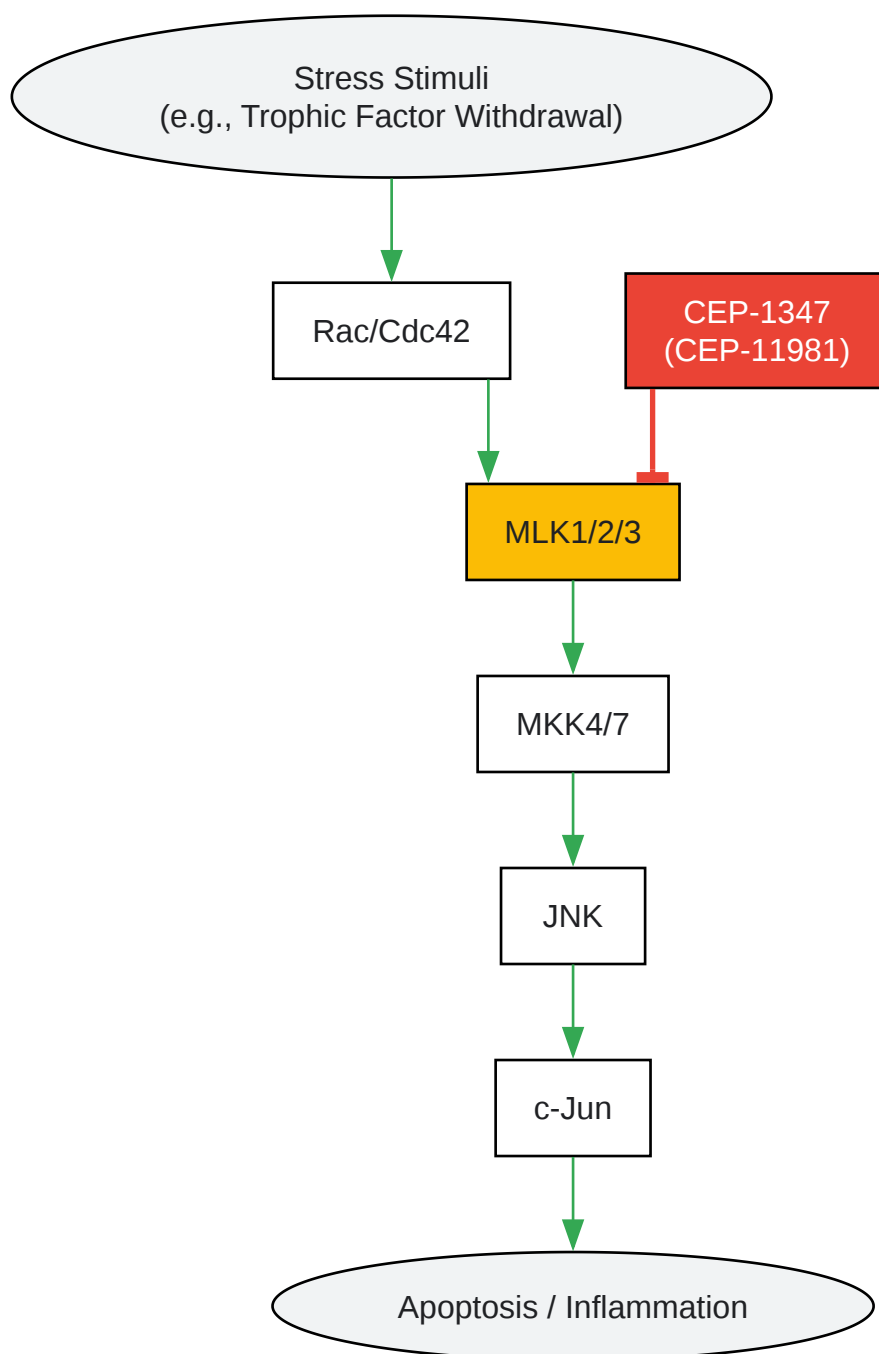
Kinase Target	Alternative Name	IC ₅₀ (nM)	Family
MLK1	MAP3K9	38 - 61	MAPKKK
MLK2	MAP3K10	51 - 82	MAPKKK
MLK3	MAP3K11	23 - 39	MAPKKK

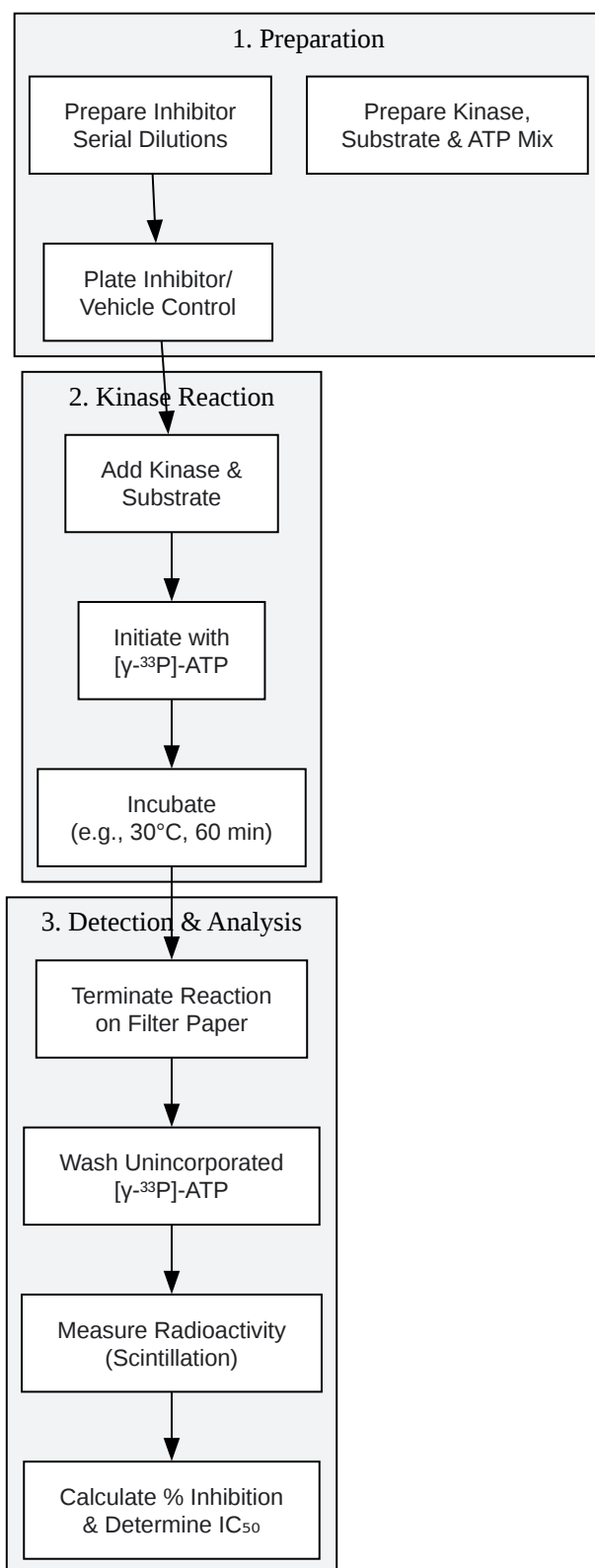
Table 1: Potency of CEP-1347 against primary Mixed Lineage Kinase (MLK) targets. Data represents the range of reported IC₅₀ values from in vitro biochemical assays.[\[6\]](#)[\[7\]](#)

It is noted that CEP-1347 acts as a relatively broad-spectrum kinase inhibitor, though specific quantitative data on its off-target inhibition across the kinome is limited in publicly accessible literature.[\[8\]](#) The compound has been described as selective because it does not inhibit JNK1 activation in cells induced by kinases independent of the MLK cascade.[\[2\]](#)[\[9\]](#)[\[10\]](#)

Signaling Pathway Context

CEP-1347 exerts its biological effect by inhibiting MLKs, which are key upstream activators of the JNK signaling cascade. This pathway is a critical regulator of cellular responses to stress, including apoptosis, inflammation, and neuronal degeneration. By inhibiting MLKs, CEP-1347 effectively blocks the phosphorylation cascade that leads to the activation of JNK and its downstream targets, such as the transcription factor c-Jun.





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